

# Enzyme kinetics assay for adenylosuccinate lyase using its tetraammonium salt.

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## Compound of Interest

Compound Name: *Adenylosuccinic acid  
tetraammonium*

Cat. No.: *B15572685*

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## Application Notes and Protocols for Adenylosuccinate Lyase Kinetic Assay

Audience: Researchers, scientists, and drug development professionals.

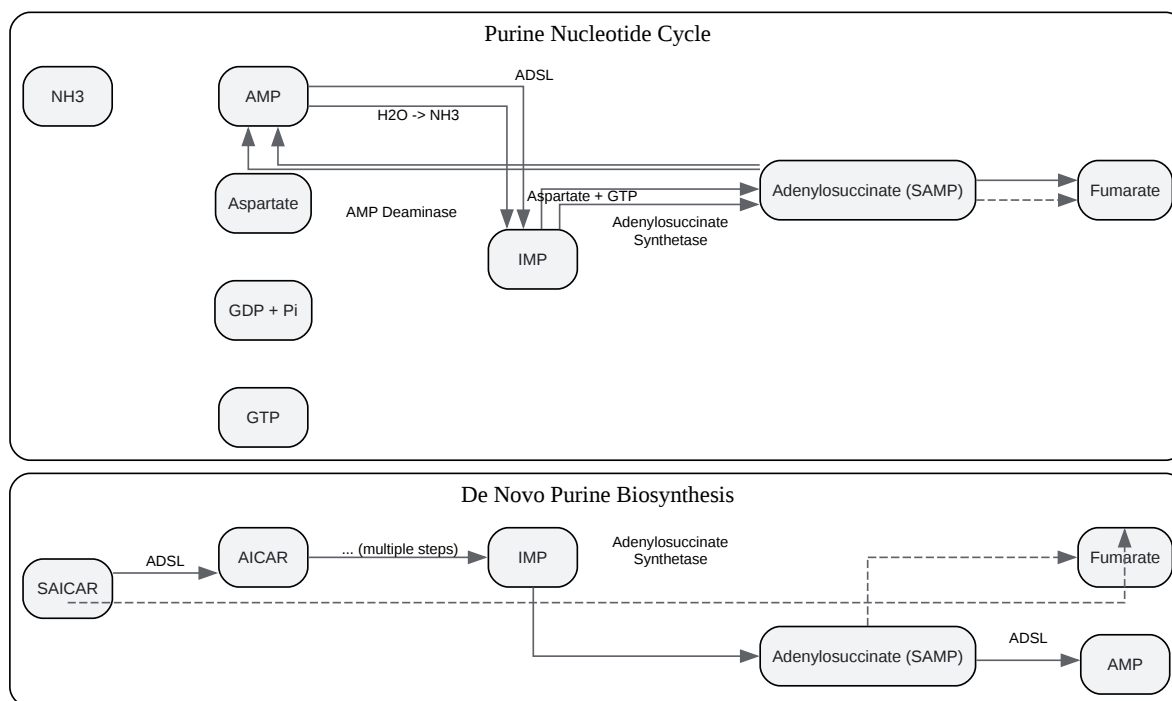
### Introduction

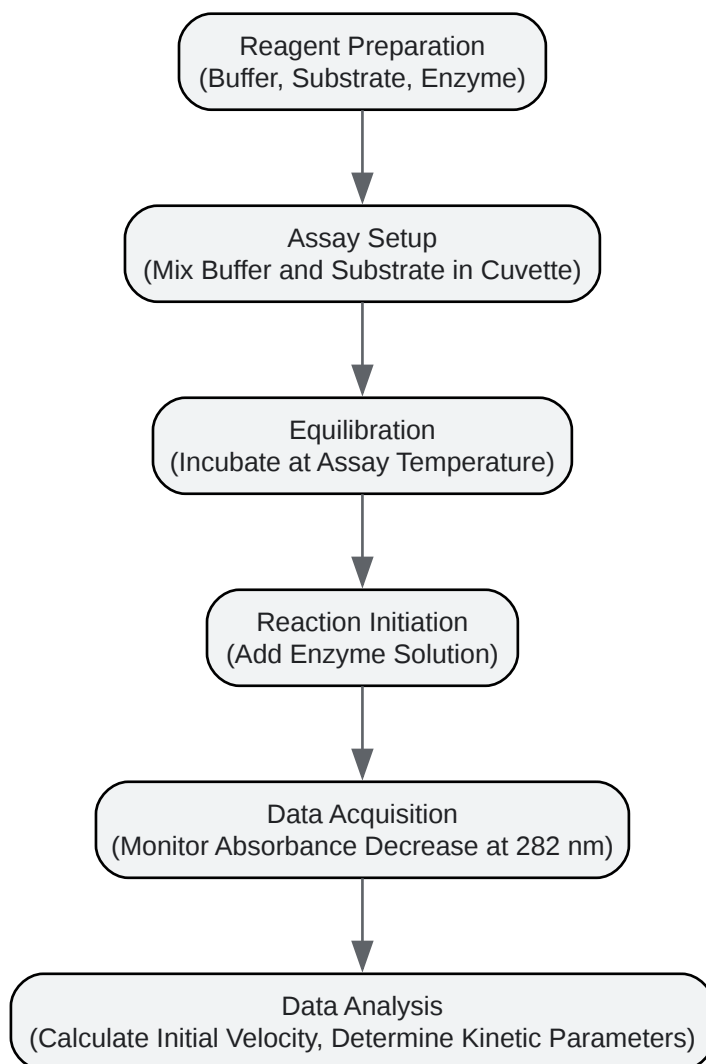
Adenylosuccinate lyase (ADSL) is a crucial enzyme in the de novo purine biosynthetic pathway and the purine nucleotide cycle.<sup>[1][2][3]</sup> It catalyzes two separate reactions: the conversion of 5-aminoimidazole-(N-succinylcarboxamide) ribotide (SAICAR) to 5-aminoimidazole-4-carboxamide ribotide (AICAR) and fumarate, and the cleavage of adenylosuccinate (SAMP) to adenosine monophosphate (AMP) and fumarate.<sup>[1][3][4]</sup> Both reactions proceed via a  $\beta$ -elimination mechanism.<sup>[1][4]</sup> Given its critical role in cellular replication and metabolism, ADSL is a potential target for therapeutic interventions, particularly in cancer and certain metabolic disorders.<sup>[4][5]</sup> Mutations in the ADSL gene can lead to adenylosuccinate lyase deficiency, a condition characterized by neurological and physiological symptoms.<sup>[1][6]</sup>

These application notes provide a detailed protocol for a continuous spectrophotometric kinetic assay of adenylosuccinate lyase using its substrate, adenylosuccinate. While the specific tetraammonium salt is not commonly cited, the general principles and protocols for using adenylosuccinic acid or its salts are well-established.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the biochemical pathway in which adenylosuccinate lyase participates and the general workflow for the kinetic assay.





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